

Technical Guide: Adefovir-d4 Phosphate (Triethylamine) in Bioanalytical Research

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Compound of Interest

Compound Name: Adefovir-d4 phosphate
(triethylamine)

Cat. No.: B12408371

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Executive Summary

Adefovir-d4 phosphate (triethylamine) is the stable isotope-labeled (SIL) analog of the antiviral drug Adefovir (PMEA). It serves as the definitive Internal Standard (IS) for the precise quantification of Adefovir in biological matrices (plasma, urine, tissues) using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

This guide details the physicochemical properties, mechanism of action in bioanalysis, and a validated experimental workflow for utilizing this compound in pharmacokinetic (PK) and toxicokinetic (TK) studies.

Chemical Profile & Technical Specifications[1][2]

Identity and Structure

Adefovir is an acyclic nucleoside phosphonate.[1] The "phosphate" in the nomenclature often refers to the phosphonate group's ionization state or a catalog convention, but chemically, it is PMEA-d4. The triethylamine (TEA) component is the counter-ion salt, selected to enhance solubility in organic solvents used during stock solution preparation.[2]

- Compound Name: Adefovir-d4 (PMEA-d4) Triethylamine Salt
- Chemical Name: P-[[2-(6-amino-9H-purin-9-yl)ethoxy-1,1,2,2-d4]methyl]-phosphonic acid, triethylamine salt.
- Isotopic Labeling: Four deuterium atoms (

H

) are incorporated into the ethoxy linker chain. This position is metabolically stable and non-exchangeable in solution, ensuring isotopic integrity during extraction.

- Role of Triethylamine: The free acid of Adefovir has limited solubility in certain organic matrices. The TEA salt form renders the compound more lipophilic, facilitating the preparation of high-concentration stock solutions in methanol or DMSO.

Critical Handling Parameter: Salt Correction

Expert Insight: A common source of error in bioanalysis is failing to account for the salt form. When preparing primary stock solutions, you must calculate the Free Acid Equivalent (FAE).

- MW (Adefovir-d4 Free Acid): ~277.21 g/mol
- MW (TEA Salt): Varies by stoichiometry (often 1:1 or 1:1.5). Always verify the specific batch Certificate of Analysis (CoA).

Core Application: Isotope Dilution Mass Spectrometry (IDMS)

The primary application of Adefovir-d4 is to normalize variability in LC-MS/MS assays.[\[3\]](#)

Mechanism of Error Correction

In electrospray ionization (ESI), co-eluting matrix components (phospholipids, salts) can suppress or enhance the ionization of the analyte. Because Adefovir-d4 is chemically identical to Adefovir (except for mass), it:

- Co-elutes with Adefovir chromatographically.

- Experiences the exact same matrix effects at the exact same moment.
- Compensates for injection volume errors and extraction recovery losses.

Mass Shift & Crosstalk

The +4 Da mass shift (m/z 274

278) is optimal. It is sufficient to avoid isotopic overlap (crosstalk) from the natural M+4 isotope of the analyte, ensuring the IS signal does not interfere with the quantitation of the drug.

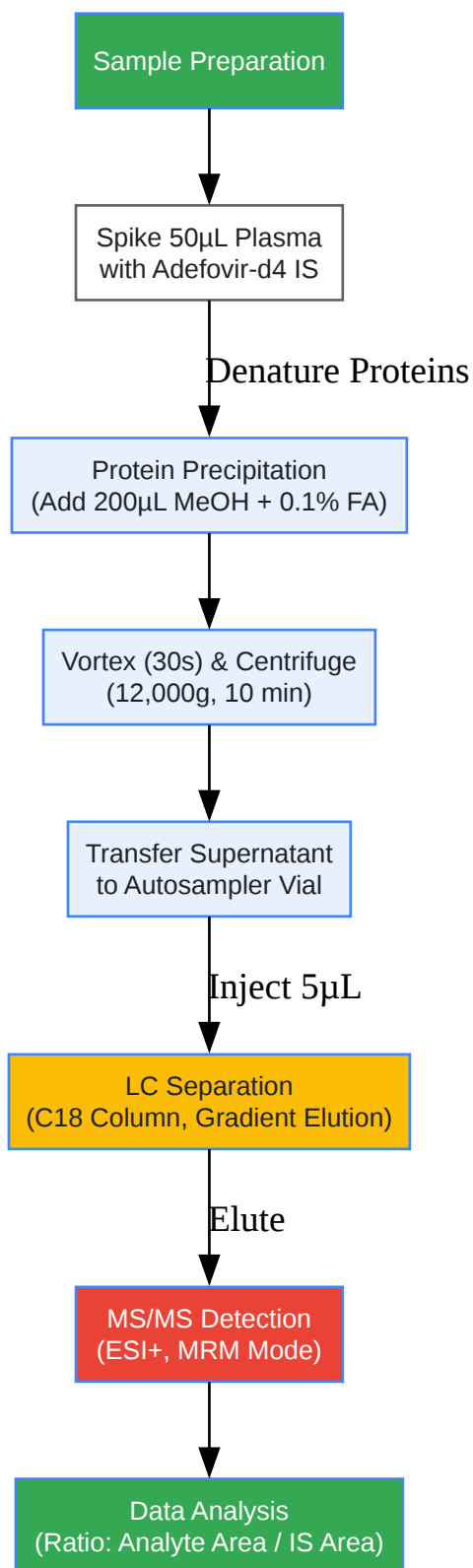
Experimental Protocol: LC-MS/MS Quantification

Objective: Quantify Adefovir in human plasma using Adefovir-d4 as the Internal Standard.

Reagents & Materials

- Analyte: Adefovir (Reference Standard).[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Internal Standard: Adefovir-d4 phosphate (triethylamine salt).
- Matrix: Drug-free human plasma (K2EDTA).
- Solvents: LC-MS grade Methanol (MeOH), Acetonitrile (ACN), Formic Acid (FA).

Workflow Visualization



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Figure 1: Validated bioanalytical workflow for Adefovir quantification using Protein Precipitation (PPT).

Step-by-Step Methodology

Step 1: Stock Solution Preparation[3][9][10]

- IS Stock (1.0 mg/mL): Dissolve Adefovir-d4 (TEA salt) in Methanol. Apply salt correction factor.
- IS Working Solution (500 ng/mL): Dilute the stock in 50% Methanol/Water. This concentration targets an instrument response of $\sim 10^5$ cps.

Step 2: Sample Extraction (Protein Precipitation)

- Aliquot 50 μ L of plasma sample into a 1.5 mL tube.
- Add 10 μ L of IS Working Solution (Adefovir-d4).[3] Vortex gently.
- Add 200 μ L of precipitation solvent (Methanol containing 0.1% Formic Acid).
 - Why Acid? Acidification helps break protein binding and improves recovery of the phosphonate.
- Vortex for 60 seconds at high speed.
- Centrifuge at $12,000 \times g$ for 10 minutes at 4°C.
- Transfer 150 μ L of the clear supernatant to an LC vial.

Step 3: LC-MS/MS Parameters[3]

- Column: C18 Reverse Phase (e.g., Waters XSelect HSS T3, 2.1 x 50 mm, 2.5 μ m).
 - Note: A "T3" or "Aq" type column is recommended because Adefovir is polar and may elute in the void volume on standard C18 columns.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.

- Gradient: 0-0.5 min (5% B); 0.5-2.0 min (5% to 90% B); 2.0-3.0 min (Hold 90% B); 3.1 min (Re-equilibrate 5% B).
- Ionization: ESI Positive Mode (ESI+).

Step 4: MRM Transitions

Configure the Triple Quadrupole Mass Spectrometer to monitor the following transitions:

Compound	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)	Dwell Time (ms)
Adefovir	274.1 ()	162.1 (Adenine fragment)	25	100
Adefovir-d4	278.1 ()	166.1 (Adenine-d4 fragment)	25	100

Note: The product ion 162/166 corresponds to the cleavage of the phosphonate linker, leaving the protonated adenine base.

Data Interpretation & Validation

Linearity and Range

The method typically achieves linearity from 1.0 ng/mL to 1000 ng/mL.

- Plot the Peak Area Ratio () vs. Concentration.
- Use a weighted linear regression () to improve accuracy at the lower limit of quantification (LLOQ).

Acceptance Criteria (FDA/EMA Guidelines)

- Accuracy: $\pm 15\%$ of nominal concentration ($\pm 20\%$ at LLOQ).

- Precision (CV): <15% (<20% at LLOQ).[1]
- IS Response Variation: The IS peak area in samples should not deviate >50% from the mean IS response in calibration standards.

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